

1,2-Dichloroethyl ethyl ether structural formula

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Compound of Interest

Compound Name: 1,2-Dichloroethyl ethyl ether

CAS No.: 623-46-1

Cat. No.: B1582324

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Crucial Disambiguation: The Isomer Trap

Before proceeding, researchers must distinguish between two commonly confused isomers. This guide focuses exclusively on Isomer A.

Feature	Isomer A (Target)	Isomer B (Common Distractor)
Name	1,2-Dichloroethyl ethyl ether	Bis(2-chloroethyl) ether
CAS	623-46-1	111-44-4
Structure		
Reactivity	High (-chloro ether; active)	Low (Stable solvent; only)
Class	Reactive Electrophile / Building Block	Solvent / Scavenger

1,2-Dichloroethyl Ethyl Ether: Structural Formula & Technical Guide

Structural Elucidation & Spectroscopic Signature

The molecule **1,2-dichloroethyl ethyl ether** is characterized by a high degree of asymmetry due to the chiral center at the C1 position (the anomeric carbon).

Chemical Connectivity

The structure consists of an ethyl group bound to an oxygen atom, which is in turn bonded to a 1,2-dichloroethyl moiety.

- Formula:
- Molecular Weight: 143.01 g/mol [\[1\]](#)
- Chirality: The C1 carbon (bonded to O, Cl, and C2) is a stereogenic center, resulting in a racemic mixture in standard synthesis.

NMR Spectral Analysis ()

The

-NMR spectrum is distinct due to the diastereotopic nature of the protons and the strong deshielding effect of the

-chloro/ether environment.

Proton Environment	Shift (ppm)	Multiplicity	Integral	Structural Assignment
	5.63	dd	1H	(Anomeric, highly deshielded)
	3.95, 3.58	m	2H	(Diastereotopic methylene)
	3.79	d	2H	(Terminal chloromethyl)
	1.29	t	3H	(Methyl group)

Note: The methylene protons of the ethyl group (

) appear as complex multiplets rather than a simple quartet because they are diastereotopic—they "see" the chiral center at C1 differently.

Synthetic Pathways

The synthesis of **1,2-dichloroethyl ethyl ether** relies on the electrophilic addition of chlorine across a vinyl ether double bond. This is far more selective than radical chlorination of diethyl ether.

Protocol A: Chlorination of Vinyl Ethyl Ether (Recommended)

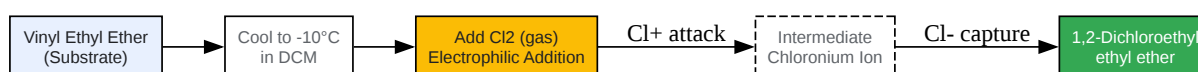
This method minimizes over-chlorination byproducts.

Reaction:

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, a gas inlet tube (subsurface), and a dry-ice/acetone condenser. Purge with

- Solvent: Charge the flask with Vinyl Ethyl Ether (1.0 eq) dissolved in dry Dichloromethane (DCM) or Carbon Tetrachloride () (if permitted).
 - Rationale: A non-nucleophilic solvent prevents solvent participation in the intermediate chloronium ion.
- Cooling: Cool the solution to -10°C to 0°C.
 - Critical Control: Exotherms can lead to polymerization of the vinyl ether.
- Addition: Introduce dry Chlorine gas () slowly. Monitor the reaction color; a faint yellow persistence indicates the endpoint.
- Workup: Degas the solution with to remove excess and .
- Purification: Distill under reduced pressure.
 - Target: bp ~66–69°C at 45 mmHg.[2]
 - Warning: Do not heat above 100°C at atmospheric pressure to avoid decomposition.



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Figure 1: Synthetic workflow for the chlorination of vinyl ethyl ether.

Reactivity Profile & Mechanism

The utility of **1,2-dichloroethyl ethyl ether** in drug development stems from its function as a masked aldehyde and a bifunctional electrophile.

The -Chloro Effect (Oxocarbenium Ion Formation)

Unlike its

-chloro isomer (Bis-ether), the

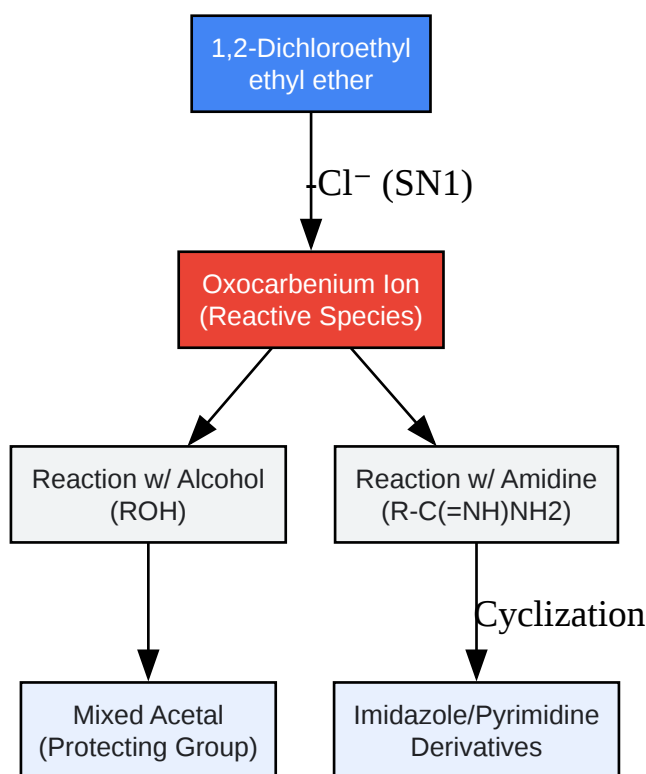
-chlorine at C1 is extremely labile. It dissociates readily to form a resonance-stabilized oxocarbenium ion.

Mechanism:

- Ionization:
- Nucleophilic Attack: The oxocarbenium ion is a "hard" electrophile, reacting rapidly with alcohols, amines, and electron-rich aromatics.

Common Transformations

- Acetal Exchange: Reacts with alcohols () to form -chloro acetals, used as protecting groups.
- Heterocycle Synthesis: Reacts with amidines or ureas. The C1 carbon acts as the electrophile for the first nitrogen, followed by cyclization at the C2 carbon (displacing the second chlorine) to form imidazoles or pyrimidines.



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Figure 2: Divergent reactivity pathways driven by the oxocarbenium intermediate.

Safety & Handling (Critical)

Hazard Classification:

- Alkylating Agent: The -chloro ether functionality mimics bis(chloromethyl) ether (a known human carcinogen). Handle as a potential mutagen and carcinogen.[3]
- Flash Point: 35°C (Flammable).
- Hydrolysis: Rapidly hydrolyzes in moist air to release HCl gas and Chloroacetaldehyde (highly toxic).

Storage Protocol:

- Store under inert atmosphere (

or Ar).

- Keep refrigerated (<15°C).
- Add a stabilizer (e.g., pellets) to scavenge trace HCl, which catalyzes decomposition.

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